Technical Guide: 3-Amino-2,6-dibromoisonicotinic Acid

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Compound of Interest

Compound Name:	*3-Amino-2,6-dibromoisonicotinic acid*
CAS No.:	*52834-10-3*
Cat. No.:	*B1321608*

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CAS: 52834-10-3 | Formula: $C_6H_4Br_2N_2O_2$ | MW: 295.92 g/mol

Executive Summary

3-Amino-2,6-dibromoisonicotinic acid is a highly functionalized pyridine intermediate characterized by a "push-pull" electronic structure. Its core value lies in its orthogonality: it possesses two chemically distinct bromine handles (C2, C6) and an adjacent amino-acid motif (C3-NH_2, C4-COOH). This specific arrangement makes it an ideal precursor for synthesizing pyrido[3,4-d]pyrimidines (via cyclization) and naphthyridines, scaffolds frequently observed in EGFR, B-Raf, and VEGFR kinase inhibitors.

This guide addresses the physicochemical challenges of this molecule (solubility, zwitterionic character) and provides actionable protocols for its synthesis and downstream derivatization.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6]

The molecule exists as a zwitterion in neutral media, leading to high lattice energy and poor solubility in non-polar solvents.

Property	Value / Description	Technical Note
Appearance	Off-white to pale yellow powder	Darkens upon exposure to light (oxidation of amine).
Melting Point	>260 °C (Decomposes)	High MP due to intermolecular H-bonding (dimerization of acids + zwitterion).
Solubility (High)	DMSO, DMF, DMAc	Preferred solvents for nucleophilic substitutions.
Solubility (Mod.)	Methanol, Ethanol (hot)	Protodebromination risk if heated excessively with Pd catalysts.
Solubility (Low)	Water, DCM, Hexanes	Requires conversion to ester for standard silica chromatography.
pKa (Acid)	~2.1 (Predicted)	The electron-withdrawing bromines increase acidity compared to isonicotinic acid.
pKa (Base)	~ -1.5 (Predicted)	The pyridyl nitrogen is weakly basic due to inductive withdrawal by Br.

Structural Descriptors[2][7][8]

- SMILES:NC1=C(C(=O)O)C=C(Br)N=C1Br[1]
- InChI Key:SKMKIUXCDAUFPE-UHFFFAOYSA-N

Synthetic Routes (Upstream)

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While nitration of 2,6-dibromoisonicotinic acid is possible, it often suffers from low yields due to ring deactivation. The authoritative route prioritizes installing the amine before the final bromination or utilizing the high reactivity of the C3 position in 3-aminoisonicotinic acid.

Protocol: Bromination of 3-Aminoisonicotinic Acid

This method leverages the electron-donating power of the C3-amino group to direct bromination to the ortho (C2) and para (C6) positions relative to the amine.

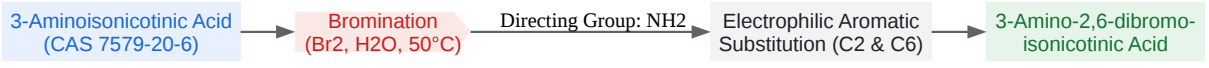
Reagents: 3-Aminoisonicotinic acid, Bromine (

), Water/Acetic Acid.

- Dissolution: Suspend 3-aminoisonicotinic acid (1.0 eq) in water (10 vol). Heat to 50°C to aid dispersion.
- Bromination: Add Bromine (2.2 eq) dropwise over 30 minutes. The solution will turn orange/red.
  - Expert Insight: Maintain temperature <60°C to prevent decarboxylation.
- Digestion: Stir at 50–60°C for 4 hours. A thick precipitate (the hydrobromide salt) will form.
- Quench & Isolation: Cool to 0°C. Neutralize cautiously with saturated sodium acetate or

  to pH ~4–5 (isoelectric point).
- Purification: Filter the solid, wash with cold water, and dry under vacuum.[2]
  - Yield Expectations: 75–85%.

Visual Synthesis Pathway



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Caption: Synthesis via electrophilic aromatic substitution driven by the C3-amino directing group.

Reactivity & Downstream Derivatization

The utility of CAS 52834-10-3 lies in its chemoselectivity. The three functional handles react under distinct conditions.[3]

A. Regioselective Suzuki-Miyaura Coupling

When subjecting this scaffold to Pd-catalyzed cross-coupling, the two bromine atoms are not equivalent.[4]

- C6-Bromine (Primary Site): Less sterically hindered. Reacts first.
- C2-Bromine (Secondary Site): Flanked by the C3-amine and ring nitrogen. Reacts second or requires forcing conditions/specialized ligands (e.g., SPhos).

Recommended Conditions (C6-Selective):

- Catalyst:

  (5 mol%) or

  .
- Base:

  (2.0 eq).
- Solvent: 1,4-Dioxane/Water (4:1).
- Temp: 80°C.

B. Heterocycle Formation (The "Hinge Binder" Strategy)

The adjacent Amino (

) and Acid (

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) groups allow for rapid cyclization into fused rings, mimicking the adenine core of ATP—a crucial feature for kinase inhibitors.

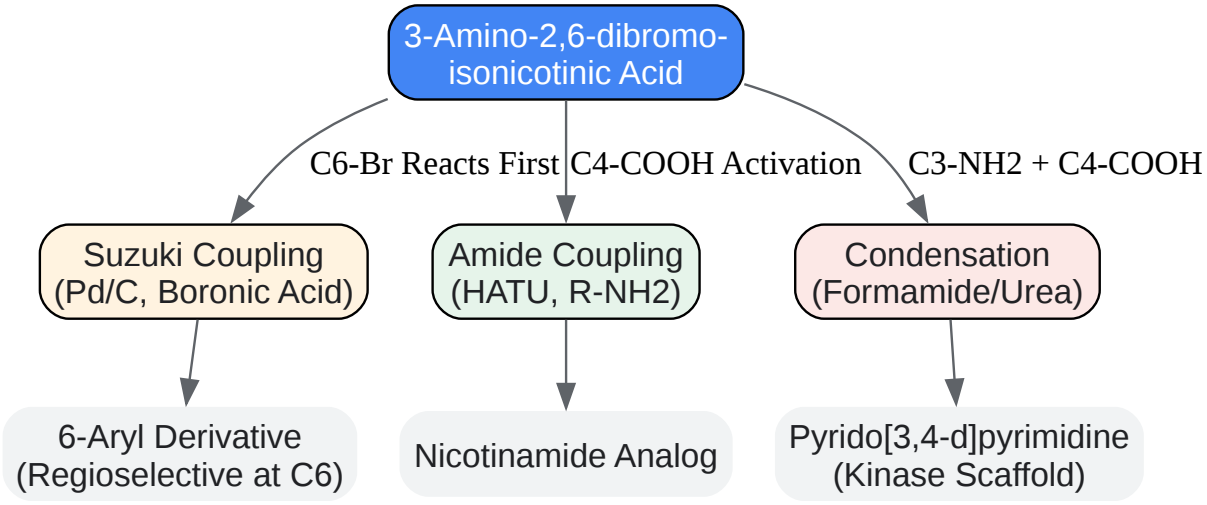
Workflow: Synthesis of Pyrido[3,4-d]pyrimidine

- Activation: Convert the acid to the amide (via

  then

) or use formamide directly.
- Cyclization: Heat **3-amino-2,6-dibromoisonicotinic acid** in neat formamide at 140°C.
- Result: Formation of 2,6-dibromopyrido[3,4-d]pyrimidin-4(3H)-one.

Reactivity Map



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Caption: Chemoselective derivatization pathways. Note the C6 preference in cross-coupling.

Handling & Safety (SDS Highlights)

- Hazard Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. Irrit.).

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- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amine is susceptible to oxidation, turning the solid brown over time.
- Incompatibility: Strong oxidizing agents, acid chlorides (unless intended for reaction).

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